

Examples of Publicly Available Predicted ¹H NMR Spectra

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (+)-delta-Cadinene

CAS No.: 483-76-1

Cat. No.: S580274

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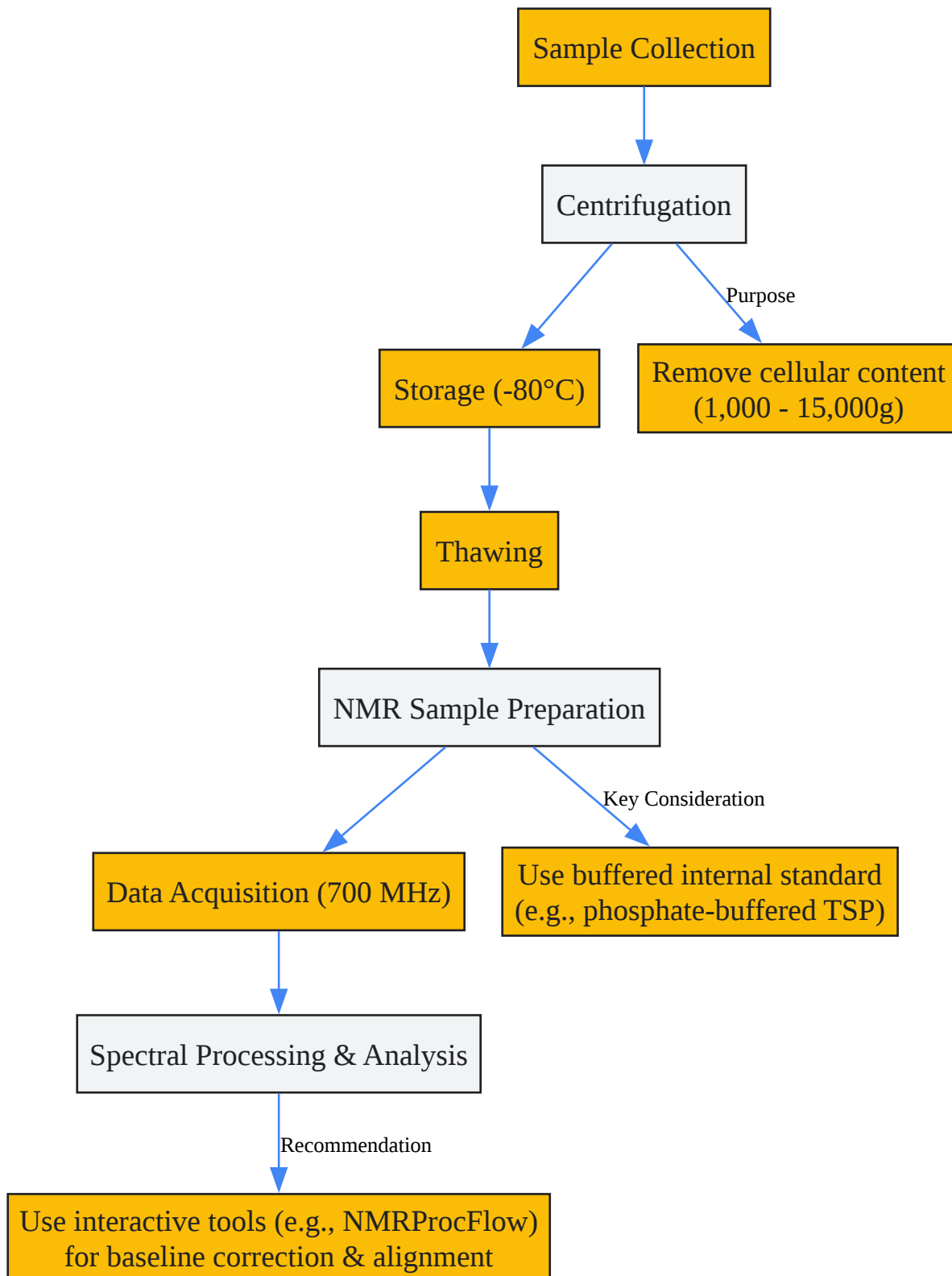
Several databases host predicted ¹H NMR spectra for researchers. The table below summarizes examples from the **Natural Products Magnetic Resonance Database (NP-MRD)** [1] [2] [3].

NP-MRD ID	Compound Name	Solvent	Frequency	Spectral Data Files Available
NP0000024 [1]	Genistein	D2O	700 MHz	Peak List (TXT), Peak Assignments (TXT), nmrML
NP0073964 [2]	Turrillanoside	D2O	700 MHz	Peak List (TXT), Peak Assignments (TXT), JCAMP-DX (JDX)
NP0061548 [3]	Eremofortin E	D2O	700 MHz	Peak List (TXT), Peak Assignments (TXT), JCAMP-DX (JDX)

These resources provide downloadable data files for further analysis and integration into computational workflows.

A Protocol for NMR-Based Metabolomics

Standardized protocols are critical for generating reproducible and high-quality NMR data. The following workflow for salivary metabolomics highlights key experimental considerations that are applicable to many biofluids [4].



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Protocol for sample preparation and NMR analysis in metabolomics.

- **Sample Preparation:** The protocol emphasizes that **centrifugation is necessary** to remove cellular content from saliva, which eliminates a broad peak that can obscure the lactate signal [4].
- **Quantification Method:** For accurate results, using a **buffered internal standard** is recommended. Unbuffered TSP can affect the quantification of certain metabolites like acetate and methanol [4].
- **Data Processing:** Tools like **NMRProcFlow** assist in processing 1D NMR spectra. This interactive tool helps with critical steps like baseline correction and peak alignment, which are vital for accurate metabolic fingerprinting and targeted analysis [5].

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References

1. 1 H NMR Spectrum (1D, 700 MHz, D 2 O, predicted) ... [np-mrd.org]
2. 1 H NMR Spectrum (1D, 700 MHz, D 2 O, predicted) ... [np-mrd.org]
3. 1 H NMR Spectrum (1D, 700 MHz, D 2 O, predicted) ... [np-mrd.org]
4. Developing and Standardizing a Protocol for Quantitative ... [pmc.ncbi.nlm.nih.gov]
5. NMRProcFlow: a graphical and interactive tool dedicated ... [link.springer.com]

To cite this document: Smolecule. [Examples of Publicly Available Predicted 1H NMR Spectra]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b580274#1h-nmr-spectrum-700-mhz-d2o-predicted>]

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